

PD153035: In Vitro Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: PD153035

Cat. No.: B1662475

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Introduction

PD153035 is a potent and specific inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.^{[1][2]} By targeting the ATP-binding site of the kinase domain, **PD153035** effectively blocks EGFR autophosphorylation and subsequent downstream signaling cascades, making it a valuable tool for studying EGFR-dependent cellular processes and a potential therapeutic agent in EGFR-overexpressing cancers. These application notes provide detailed protocols for utilizing **PD153035** in various in vitro cell culture-based assays to assess its effects on cell viability, EGFR signaling, and oncogenic potential.

Mechanism of Action

PD153035 is a highly selective inhibitor of EGFR, a member of the ErbB family of receptor tyrosine kinases. Upon ligand binding, EGFR dimerizes and undergoes autophosphorylation on specific tyrosine residues within its intracellular domain. This phosphorylation creates docking sites for adaptor proteins and enzymes that initiate downstream signaling pathways, primarily the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT-mTOR pathways. These pathways are critical regulators of cell proliferation, survival, migration, and differentiation. **PD153035** competitively binds to the ATP pocket of the EGFR kinase domain, preventing autophosphorylation and the activation of these downstream signaling cascades.

Data Presentation

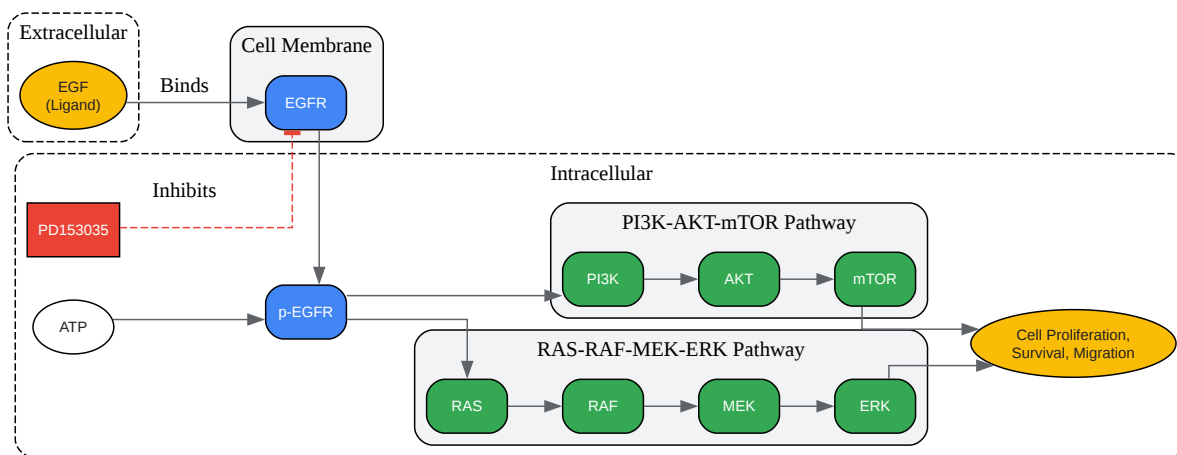
Inhibitory Activity of PD153035

Parameter	Value	Target	Assay Type	Reference
Ki	5.2 pM	EGFR	Cell-free	[1]
IC50	25 pM	EGFR	Cell-free	[3]

Cellular Activity of PD153035

Cell Line	Assay Type	IC50 / EC50	Notes	Reference
EGFR-overexpressing cell lines	Monolayer Growth Inhibition	< 1 μ M	Activity correlates with EGFR expression levels.	[2]
HER2/neu-overexpressing cell lines	Monolayer Growth Inhibition	> 2.5 μ M	Significantly less potent against HER2/neu.	[2]
A-431	EGF-stimulated receptor autophosphorylation	14 nM		
Cells overexpressing EGFR	EGF-dependent EGFR autophosphorylation	>75 nM for complete inhibition	[1][2]	

Signaling Pathway Diagram



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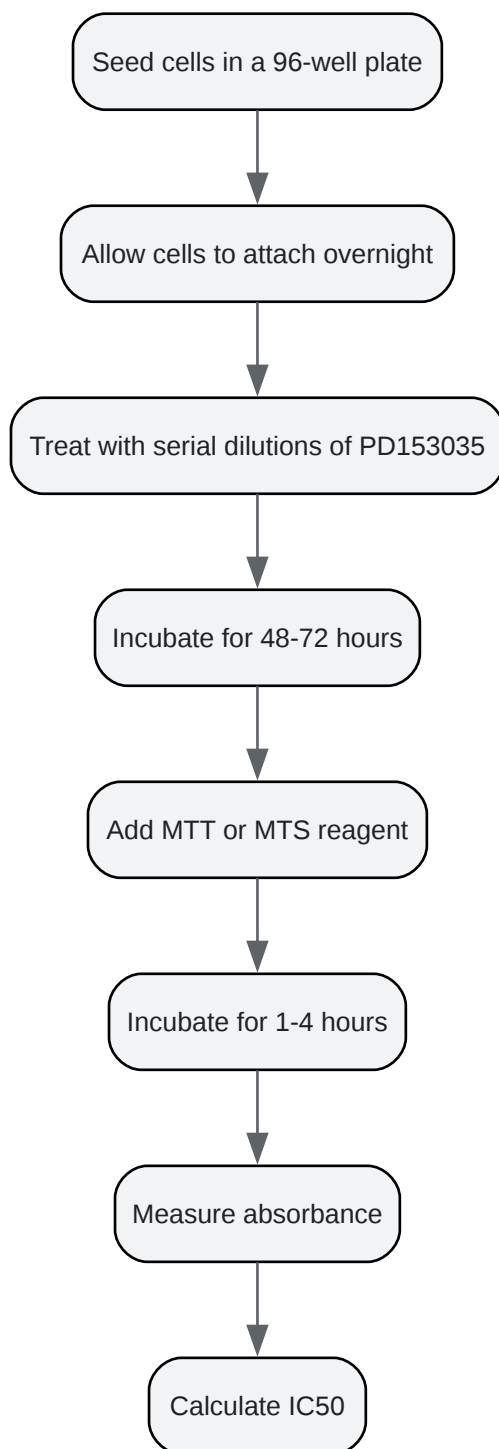
Caption: EGFR signaling pathway and the inhibitory action of **PD153035**.

Experimental Protocols

Cell Viability Assay (MTT/MTS Assay)

This protocol determines the effect of **PD153035** on cell proliferation and viability.

Experimental Workflow Diagram



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